

Best Practices for Foliar Spray Application of Flurprimidol: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flurprimidol*

Cat. No.: *B166174*

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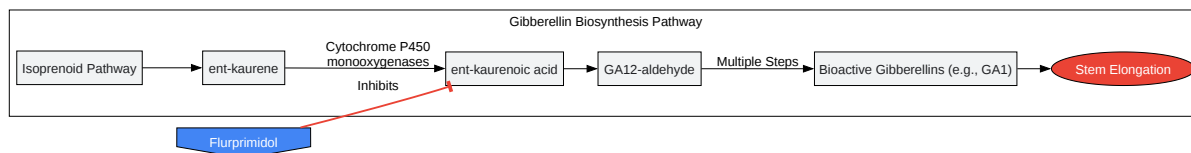
These application notes provide a comprehensive guide to the best practices for the foliar spray application of **Flurprimidol**, a pyrimidinyl carbinol type plant growth retardant.

Flurprimidol is a potent inhibitor of gibberellin (GA) biosynthesis, primarily used to control plant height and produce more compact and robust plants.[1][2] This document outlines its mechanism of action, provides detailed experimental protocols, and summarizes application data for various ornamental species.

Mechanism of Action

Flurprimidol acts by inhibiting the biosynthesis of gibberellins, which are key hormones responsible for cell elongation.[2] Specifically, it blocks the cytochrome P450-dependent monooxygenases that catalyze the oxidation of ent-kaurene to ent-kaurenoic acid, an early step in the GA biosynthetic pathway.[1][3][4] This inhibition leads to a reduction in internode elongation, resulting in a more compact plant stature.[1][3] **Flurprimidol** is absorbed through foliage, stems, and roots and is translocated apoplastically within the plant.[1][3] Beyond height control, **Flurprimidol** application has been associated with enhanced leaf and bloom color, higher chlorophyll content, and increased leaf thickness.[3]

Gibberellin Biosynthesis Inhibition Pathway



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Caption: **Flurprimidol** inhibits the conversion of ent-kaurene, a key step in gibberellin biosynthesis.

Factors Influencing Efficacy

The efficacy of **Flurprimidol** is influenced by a variety of factors that researchers must consider to achieve consistent and reproducible results:

- **Plant Species and Cultivar:** Different plant species and even cultivars within the same species can exhibit varying sensitivity to **Flurprimidol**. Taller, more vigorous varieties generally require higher application rates.^[1]
- **Environmental Conditions:** Temperature and light levels can significantly impact plant response. Growers in warmer climates may need to use higher rates or more frequent applications.^[1]
- **Cultural Practices:** Watering frequency, potting media composition, and fertilization regimes can all affect the plant's growth rate and its response to **Flurprimidol**.^[1]
- **Stage of Growth:** The developmental stage of the plant at the time of application will influence the required concentration.^[1]

Application Notes and Data Summary

The following tables summarize recommended starting concentrations for foliar spray applications of **Flurprimidol** on various ornamental species, compiled from cited research. It is crucial to conduct small-scale trials to determine the optimal concentration for specific experimental conditions.

Table 1: **Flurprimidol** Foliar Spray Concentrations for Herbaceous Ornamentals

Plant Species	Cultivar(s)	Concentration (ppm)	Notes
Nemesia	'Vanilla Sachet'	2.5 - 20	Single or double applications. Two applications of 2.5 ppm provided comparable control to a single 5 ppm application of uniconazole.[5]
New Guinea Impatiens	'Divine' series	5 - 20	Useful concentrations for suppressing height in flats.[6]
Lilium lancifolium	'Orange Tiger'	10 - 20	Applied as a pre-plant bulb soak, but indicates the effective concentration range for growth control.[7]
Poinsettia	'Roman', 'Freedom Red'	5 - 20	Effective concentrations for single foliar spray applications.[8]
Exacum	'Blue Champion'	12.5 - 62.5	Foliar spray concentrations evaluated for growth control.[9]

Table 2: General Application Parameters for **Flurprimidol** Foliar Sprays

Parameter	Recommendation	Rationale
Application Volume	2 quarts per 100 sq. ft. (approx. 204 mL per sq. meter)	Ensures thorough and uniform coverage of foliage and stems. [7]
Application Timing	Apply to actively growing plants.	Ensures optimal uptake and translocation for effective growth regulation.
Repeat Applications	5 to 21-day intervals	Multiple applications at lower rates can provide more uniform growth regulation and reduce the risk of over-application.[1]
Surfactants	Do not use additional wetting agents.	May cause crop injury.[3]
Plant Condition	Apply to well-watered plants, not under drought stress. Ensure foliage is dry prior to application.	Stressed plants may have altered uptake. Dry foliage prevents dilution of the spray solution.[10]

Experimental Protocols

The following are generalized protocols for preparing and applying **Flurprimidol** as a foliar spray in a research setting.

Protocol 1: Preparation of **Flurprimidol** Stock and Working Solutions

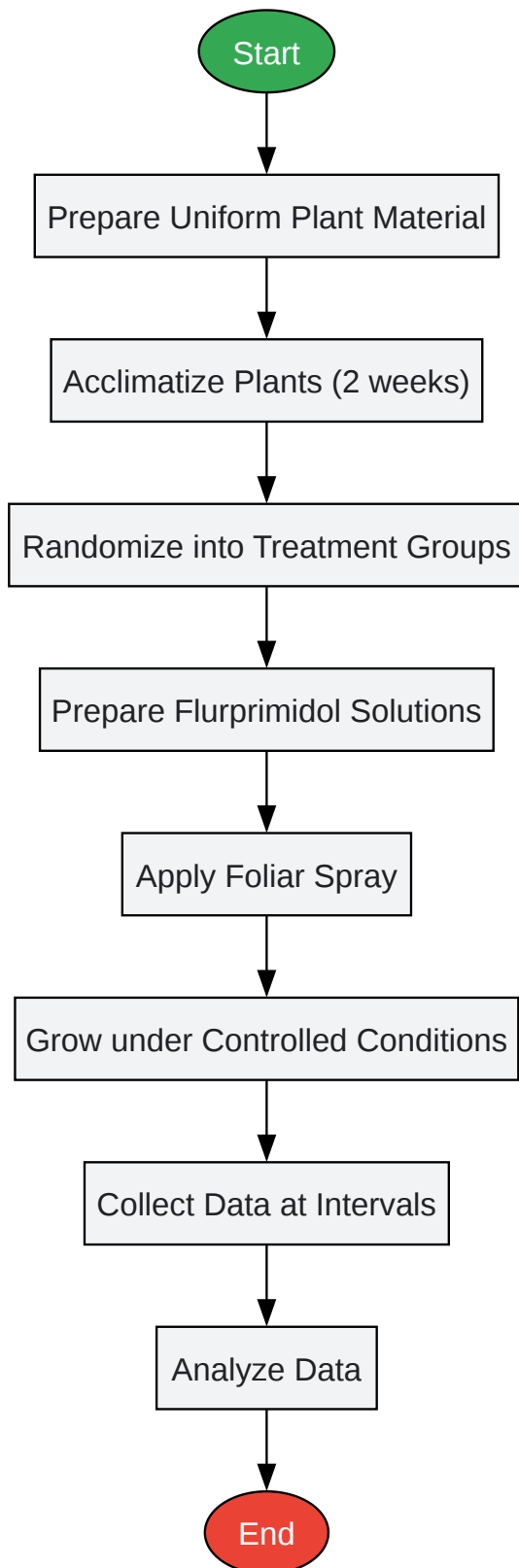
- Obtain **Flurprimidol**: Use a commercial formulation such as Topflor® (0.38% **flurprimidol**) or a technical grade standard for research purposes.[3]
- Calculate Stock Solution: Determine the desired concentration and volume of the stock solution. For a 0.38% formulation, which contains 3.8 g/L of the active ingredient (a.i.), to make a 1000 ppm (1 mg/mL) stock solution, dilute accordingly.

- **Prepare Working Solutions:** Perform serial dilutions from the stock solution to achieve the desired final concentrations for your experiment (e.g., 5, 10, 20, 40, 80 ppm).[7] Use deionized water for all dilutions.
- **Storage:** Store stock solutions in a cool, dark place. Prepare fresh working solutions for each experiment to ensure accuracy.

Protocol 2: Foliar Spray Application to Potted Plants

- **Plant Material:** Utilize uniformly grown plant material that has been transplanted into the final container size and allowed to establish a healthy root system (typically 2 weeks).[7]
- **Growing Conditions:** Maintain consistent and well-documented growing conditions, including the root substrate, fertilization regime (e.g., 150-200 ppm N), and greenhouse temperature set points (e.g., 75/65°F day/night).[7]
- **Experimental Design:** Employ a completely randomized design with an appropriate number of replicates per treatment. Include an untreated control group (sprayed with water only).
- **Application:**
 - Ensure the foliage of the plants is dry.
 - Use a calibrated sprayer to apply the working solutions at a consistent volume, for example, 2 quarts per 100 sq. ft.[7]
 - Spray to the point of runoff, ensuring thorough coverage of all foliage and stems.
 - Avoid overspray reaching the growing medium of other treatment groups.
- **Post-Application Care:** Return plants to the controlled growing environment. Maintain standard cultural practices. Avoid overhead irrigation immediately after application to prevent washing the product off the foliage.
- **Data Collection:** At predetermined intervals, measure relevant parameters such as plant height, internode length, plant diameter, and number of flowers.

Experimental Workflow



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Caption: A generalized workflow for conducting a **Flurprimidol** foliar spray experiment.

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